

Application Notes and Protocols for the Research Compound "Boroval"

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Compound of Interest

Compound Name: *Boroval*

Cat. No.: *B1234990*

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Disclaimer: This document provides a summary of information regarding the research compound commonly referred to as "**Boroval**." This compound is intended for laboratory research purposes only and is not an approved drug for human or veterinary use. The information provided herein is based on preclinical studies and should not be interpreted as clinical dosage and administration guidelines.

Introduction

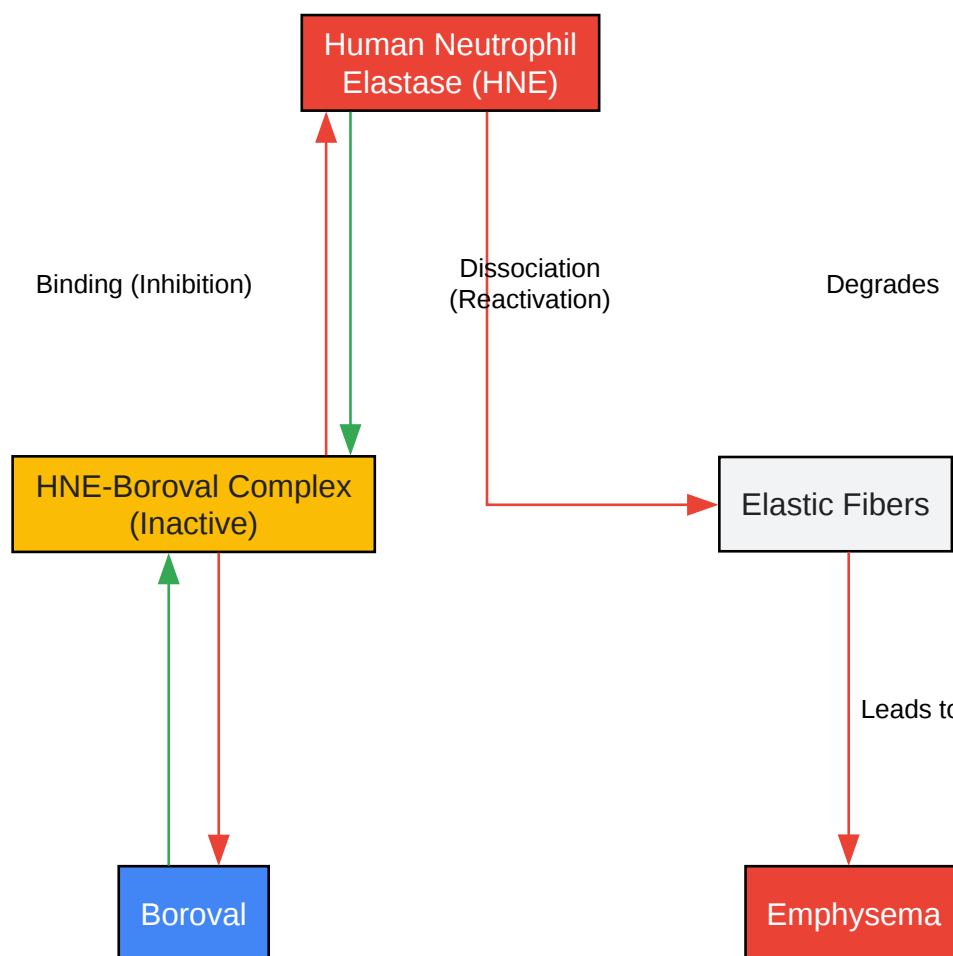
"**Boroval**" is the common name for the compound MeO-Suc-Ala-Ala-Pro-D,L-boro-Val pinacol ester. It is a peptide boronic acid that functions as a highly effective and reversible inhibitor of both porcine pancreatic elastase and human neutrophil elastase (HNE).^{[1][2]} In research settings, it has been investigated for its potential to prevent elastase-induced emphysema.^{[1][3]} It is also recognized as an impurity of Bortezomib, a proteasome inhibitor used in cancer therapy.^[4]

Chemical Properties:

Property	Value
IUPAC Name	methyl-O-succinyl-alanyl-alanyl-prolyl-borovaline-pinacol
Molecular Formula	C16H27BF3NO4
Molecular Weight	365.2 g/mol
Synonyms	(R)-BoroVal-(+)-Pinanediol trifluoroacetate
Primary Mechanism	Reversible inhibition of elastases

Proposed Mechanism of Action

Boroval acts as a transition-state analog, forming a 1:1 complex with elastases.^[2] This reversible binding inhibits the enzymatic activity of elastase. The dissociation of **Boroval** from the elastase-inhibitor complex reactivates the enzyme. This mechanism has been explored in the context of human neutrophil elastase (HNE)-induced lung injury.



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Proposed mechanism of **Boroval**'s reversible inhibition of HNE.

Experimental Protocols: In Vivo Hamster Model of Emphysema

The following protocols are based on a study investigating the effects of **Boroval** on HNE-induced emphysema in hamsters.[1][2]

Materials

- MeO-Suc-Ala-Ala-Pro-D,L-boro-Val pinacol ester (**Boroval**)
- Human Neutrophil Elastase (HNE)

- Phosphate-buffered saline (PBS)
- Anesthetic agent (e.g., sodium pentobarbital)
- Male hamsters

Preparation of Boroval Solution

Boroval is hydrolyzed in aqueous solution to its active free acid form within minutes.^[2]

Solutions should be prepared fresh for each experiment.

- Weigh the desired amount of **Boroval** powder.
- Dissolve in an appropriate volume of sterile PBS to achieve the target concentration.
- Vortex briefly to ensure complete dissolution.

Animal Dosing and Administration

The following table summarizes the dosages and molar ratios used in a study to assess the effect of **Boroval** on HNE-induced emphysema in hamsters.^{[1][2]}

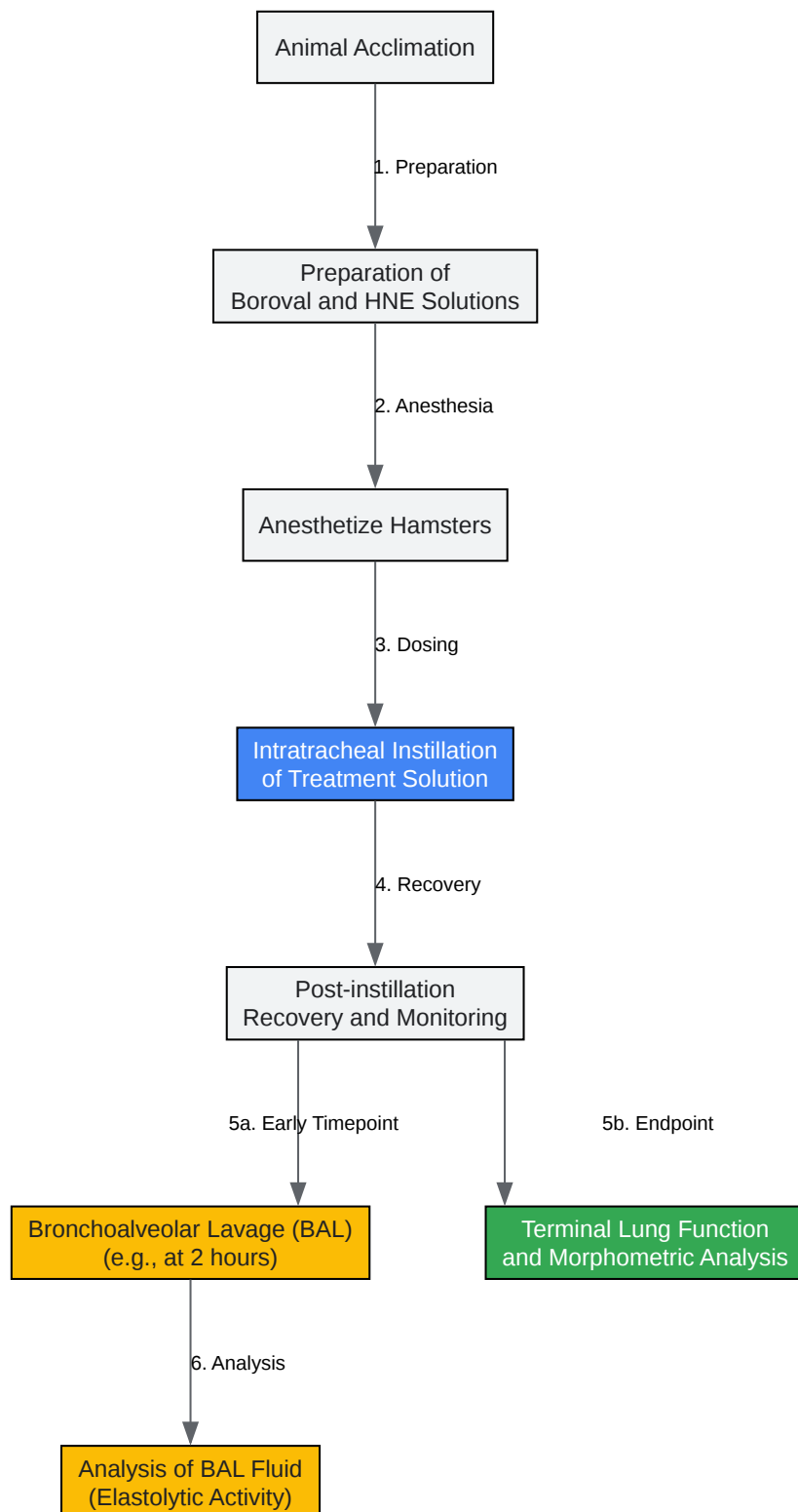
Treatment Group	HNE Dose (mg)	Boroval Dose (mg)	Boroval to HNE Molar Ratio	Route of Administration
Pretreatment Study				
Control	0	0	N/A	Intratracheal
HNE Alone	0.3	0	N/A	Intratracheal
Boroval Pretreatment 1	0.3	0.1	17	Intratracheal (1h prior to HNE)
Boroval Pretreatment 2	0.3	1.0	170	Intratracheal (1h prior to HNE)
Coinstillation Study				
HNE + Boroval 1	0.25	0.2	42	Intratracheal
HNE + Boroval 2	0.25	1.0	210	Intratracheal
HNE + Boroval 3	0.5	0.4	42	Intratracheal

Administration Procedure (Intratracheal Instillation):

- Anesthetize the hamster using an appropriate anesthetic agent.
- Place the anesthetized animal in a supine position.
- Expose the trachea through a small incision.
- Using a suitable gauge needle and syringe, carefully instill the prepared solution into the trachea.
- Suture the incision and allow the animal to recover.

Experimental Workflow

The following diagram outlines the workflow for an in vivo study of **Boroval** in a hamster model of HNE-induced emphysema.



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Experimental workflow for in vivo hamster studies.

Summary of Preclinical Findings

In a hamster model, pretreatment with **Boroval** did not prevent HNE-induced emphysema and, in some cases, exacerbated it.[1][2] It was postulated that **Boroval** suppresses HNE-induced hemorrhage, allowing the HNE-**Boroval** complex to penetrate the alveolar interstitium. Subsequent dissociation of the complex and clearance of the small **Boroval** molecule could lead to reactivated HNE causing damage to elastic fibers.[1][2]

Safety Precautions

As with any research chemical, appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling **Boroval**. Work should be conducted in a well-ventilated area or a chemical fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

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